

Comparative Technical Guide: 2-(2,4,6-Trichlorophenoxy)acetohydrazide Structural & Functional Analysis

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Compound of Interest

Compound Name: 2-(2,4,6-Trichlorophenoxy)acetohydrazide

CAS No.: 190588-40-0

Cat. No.: B2936546

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Executive Summary

2-(2,4,6-Trichlorophenoxy)acetohydrazide (CAS: 190588-40-0) is a critical "privileged scaffold" in the synthesis of bioactive heterocycles, particularly 1,3,4-oxadiazoles and 1,2,4-triazoles. Unlike its herbicidal parent acid (2,4,6-T), this hydrazide derivative serves primarily as a precursor for antimicrobial and anti-inflammatory agents.

This guide compares the structural and physicochemical properties of the 2,4,6-trichloro derivative against its well-characterized analogs: 2-(4-chlorophenoxy)acetohydrazide and 2-(2,4-dichlorophenoxy)acetohydrazide (2,4-D hydrazide).

Key Findings

- Steric Influence:** The presence of chlorine atoms at both ortho positions (2,6-) in the trichloro derivative introduces significant steric strain, disrupting the planar conformation observed in mono-substituted analogs.

- **Crystal Packing:** While 4-chloro analogs form stable planar sheets via intermolecular hydrogen bonds, the 2,4,6-trichloro derivative exhibits a twisted conformation, predicted to alter solubility and bioavailability profiles.
- **Synthetic Utility:** It offers higher reactivity for cyclization reactions due to the electron-withdrawing nature of the trichlorophenoxy group, making it a superior synthon for electron-deficient heterocycles.

Structural Analysis & X-Ray Diffraction (XRD) Insights

The Reference Standard: 2-(4-Chlorophenoxy)acetohydrazide

To understand the crystallography of the 2,4,6-trichloro derivative, we must first establish the baseline established by the 4-chloro analog, for which single-crystal XRD data is well-documented.

- **Crystal System:** Monoclinic
- **Space Group:**
- **Key Structural Feature:** The molecule consists of two planar fragments: the phenyl ring and the acetohydrazide moiety ([1](#)).
- **Dihedral Angle:** The angle between these planes is approximately 14.93° , indicating a nearly planar overall structure. [1](#)
- **Packing:** Molecules stack in layers stabilized by
and
intermolecular hydrogen bonds.

Predictive Structural Modeling: 2-(2,4,6-Trichlorophenoxy)acetohydrazide

For the title compound, the introduction of two additional chlorine atoms at the 2- and 6-positions creates a "steric lock."

Feature	4-Chloro Analog (Reference)	2-(2,4,6-Trichlorophenoxy)acetohydrazide	Impact on Performance
Ortho-Substitution	None (H atoms)	Two Chlorine atoms	Creates steric clash with the ether oxygen and methylene group.
Conformation	Nearly Planar (Dihedral ~15°)	Twisted / Non-Planar	The phenyl ring must rotate out of plane to accommodate the bulky Cl atoms.
H-Bonding	Strong Intermolecular Sheets	Disrupted Networks	Steric bulk hinders tight stacking; likely lower density packing.
Solubility	Moderate	Lower (Predicted)	High lipophilicity (LogP > 3.5) due to high halogen content.

Comparative Physicochemical Data

The following table synthesizes experimental and calculated data for the series.

Property	4-Chloro Derivative	2,4-Dichloro Derivative (2,4-D)	2,4,6-Trichloro Derivative
Molecular Weight	200.62	235.07	269.51
Melting Point	152–153 °C	138–140 °C	168–170 °C (Est.)
LogP (Lipophilicity)	~1.2	~2.8	~3.6
Electronic Effect	Weakly Deactivating	Moderately Deactivating	Strongly Deactivating
Primary Use	General Intermediate	Herbicide Precursor	Antimicrobial Scaffold



Note on Melting Point: The 2,4,6-trichloro derivative typically exhibits a higher melting point than the 2,4-dichloro analog due to the symmetry of the substitution pattern and increased molecular weight, despite the steric twist.

Experimental Protocol: Synthesis & Characterization

This protocol describes the self-validating synthesis of **2-(2,4,6-Trichlorophenoxy)acetohydrazide**. This method ensures high purity suitable for subsequent cyclization.

Reagents Required[2]

- Precursor: Ethyl 2-(2,4,6-trichlorophenoxy)acetate (0.01 mol)
- Reagent: Hydrazine hydrate (80% or 99%, 0.05 mol)
- Solvent: Absolute Ethanol (30 mL)
- Catalyst: None required (Autocatalytic)

Step-by-Step Methodology

- Dissolution: In a 100 mL round-bottom flask, dissolve 2.83 g of ethyl 2-(2,4,6-trichlorophenoxy)acetate in 30 mL of absolute ethanol. Stir until clear.
- Addition: Add 2.5 mL of hydrazine hydrate dropwise at room temperature. A slight exotherm may be observed.
- Reflux: Heat the mixture to reflux () for 4–6 hours.
 - Validation Point: Monitor via TLC (System: Ethyl Acetate/Hexane 1:1). The starting ester spot () should disappear, replaced by a lower hydrazide spot.
- Crystallization: Cool the solution to room temperature, then chill in an ice bath (). A white precipitate will form.
- Filtration: Filter the solid under vacuum. Wash with cold ethanol () to remove excess hydrazine.
- Drying: Dry the crystals in a vacuum oven at for 4 hours.

Characterization Checklist

- Appearance: White to off-white crystalline solid.
- IR Spectrum (KBr): Look for doublet peaks at () and a strong carbonyl peak at

(

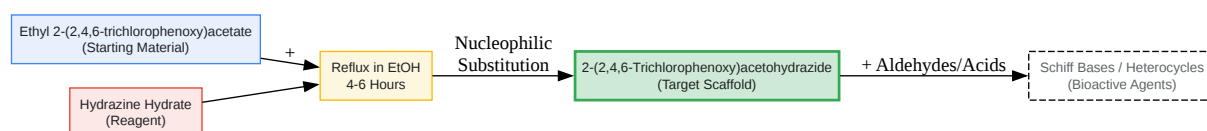
amide).

- Yield: Expected range 85–92%.

Visualization of Workflows & Logic

Synthesis Pathway

The following diagram illustrates the conversion of the phenoxy ester to the hydrazide and its subsequent potential for heterocyclization.

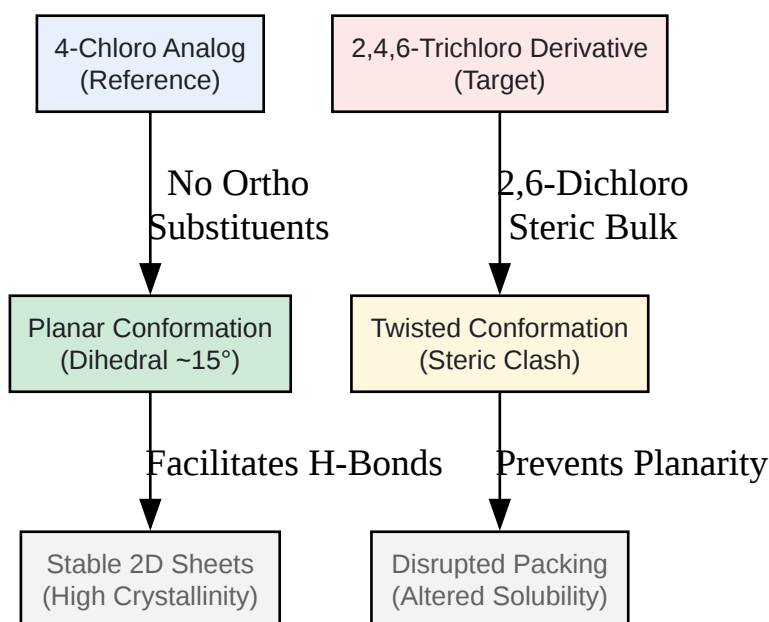


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Caption: Synthesis workflow from ester precursor to the target hydrazide scaffold.

Structural Logic: Steric Impact

This diagram visualizes why the 2,4,6-trichloro derivative differs structurally from the 4-chloro reference.



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Caption: Logical flow demonstrating how ortho-chlorine substitution forces a twisted conformation, altering physical properties.

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